

The Structural Elucidation of Z-Tyr-OMe: A Technical Guide

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Compound of Interest

Compound Name: *z-Tyr-ome*

Cat. No.: B554329

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Introduction: N-Benzylloxycarbonyl-L-tyrosine methyl ester, commonly abbreviated as **Z-Tyr-OMe**, is a chemically modified derivative of the amino acid L-tyrosine.^[1] This compound serves as a critical building block in the field of synthetic organic chemistry, particularly in the synthesis of peptides and peptidomimetics for drug discovery and development. The strategic addition of protecting groups to the native amino acid structure allows for controlled and site-specific reactions, preventing unwanted side reactions and enhancing the overall efficiency of complex molecular constructions.^[1] This guide provides a detailed examination of the molecular structure of **Z-Tyr-OMe**, its physicochemical properties, and a representative synthetic protocol.

Molecular Structure

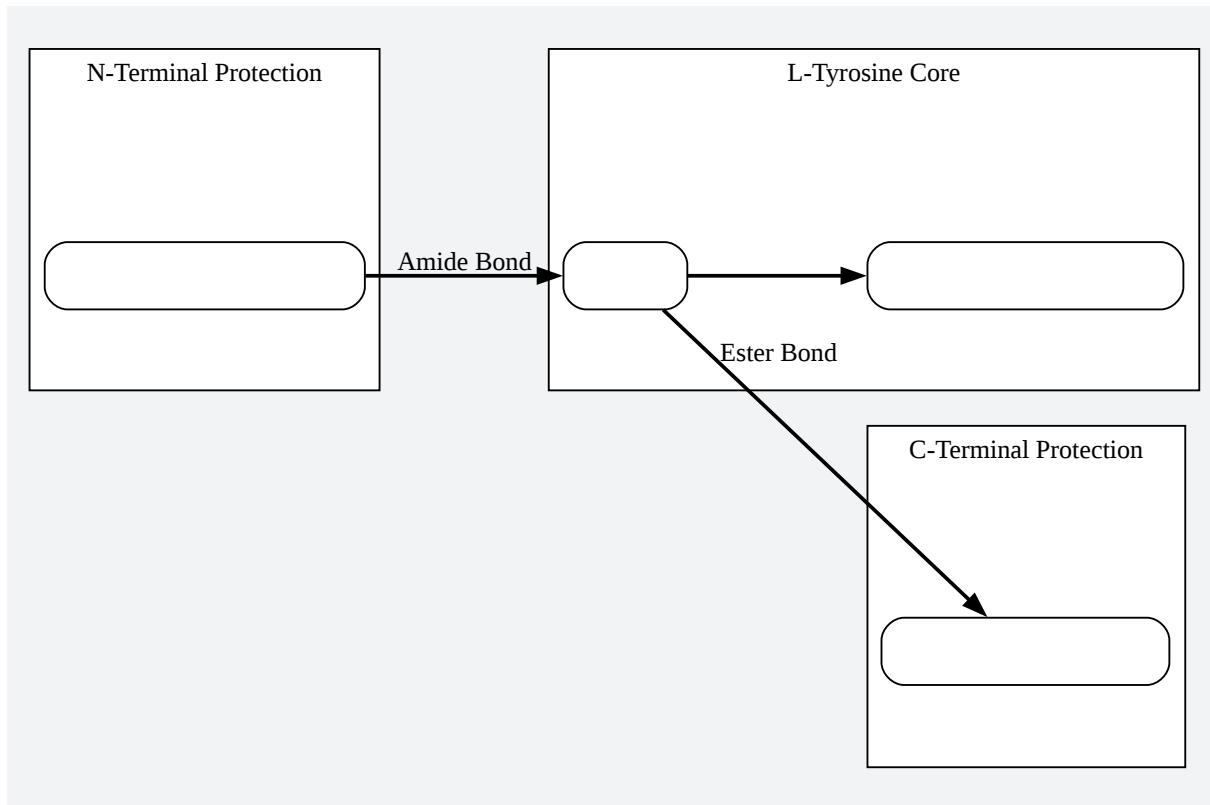
The structure of **Z-Tyr-OMe** can be deconstructed into three primary components: the central L-tyrosine scaffold, an N-terminal benzylloxycarbonyl (Z) protecting group, and a C-terminal methyl ester (OMe) group. Its molecular formula is C18H19NO5.^{[2][3]}

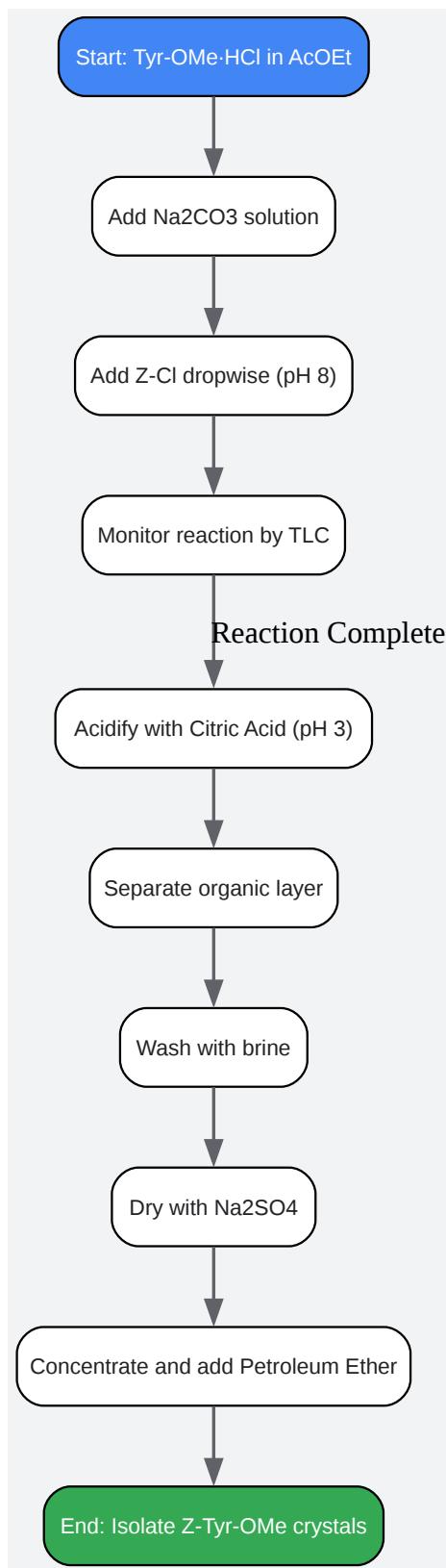
- **L-Tyrosine Core:** The foundation of the molecule is the naturally occurring amino acid L-tyrosine. This consists of a central alpha-carbon bonded to a hydrogen atom, an amino group (-NH₂), a carboxylic acid group (-COOH), and a side chain (R-group). The characteristic side chain of tyrosine is a p-hydroxybenzyl group (a benzene ring with a hydroxyl group at the para position).
- **N-Terminal Protection (Z-group):** The amino group of the tyrosine core is protected by a benzylloxycarbonyl group (Cbz or Z). This group is introduced to prevent the nucleophilic amine from participating in unintended reactions, such as amide bond formation, during a

synthetic sequence.^[1] The Z-group is composed of a benzyl group attached to a carbonyl group, which is then linked to the nitrogen atom of the tyrosine.

- C-Terminal Protection (OMe group): The carboxylic acid group of the tyrosine is protected as a methyl ester (-COOCH₃). This modification prevents the carboxyl group from reacting, for instance, in coupling reactions where it could act as a nucleophile.^[1] The methyl ester can be selectively removed under specific conditions when the carboxylic acid functionality is required.

The combination of these three components results in the stable, protected amino acid derivative **Z-Tyr-OMe**, which is amenable to a variety of chemical transformations.



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